

Application Note: High-Throughput Solid-Phase Extraction of Medroxyprogesterone-d3 from Human Plasma

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Compound of Interest

Compound Name: Medroxyprogesterone-d3

Cat. No.: B602718

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Introduction

Medroxyprogesterone acetate (MPA), a synthetic progestin, is widely used in hormone therapy and contraception. The accurate quantification of MPA and its metabolites in human plasma is crucial for pharmacokinetic studies and therapeutic drug monitoring. **Medroxyprogesterone-d3** serves as an ideal internal standard for mass spectrometry-based bioanalytical methods due to its similar chemical properties to MPA and its distinct mass-to-charge ratio. This application note details a robust and reliable solid-phase extraction (SPE) protocol for the selective isolation and concentration of **Medroxyprogesterone-d3** from human plasma prior to LC-MS/MS analysis. The use of C18 SPE cartridges provides a streamlined workflow, ensuring high recovery and minimal matrix effects, which is essential for accurate and precise quantification in a high-throughput laboratory setting.

Principle

This protocol employs a reversed-phase SPE mechanism using a C18 sorbent. After a protein precipitation step to remove high-molecular-weight interferences, the plasma sample is loaded onto a conditioned and equilibrated C18 cartridge. The non-polar **Medroxyprogesterone-d3** is retained on the hydrophobic stationary phase, while polar matrix components are washed away. A final elution with a high-percentage organic solvent effectively recovers the analyte of interest, ready for subsequent analysis.

Quantitative Data Summary

The following table summarizes typical performance characteristics of extraction methods for medroxyprogesterone from human plasma. While specific data for **Medroxyprogesterone-d3** is not explicitly detailed in the cited literature, its behavior is expected to be identical to that of Medroxyprogesterone Acetate (MPA) during extraction.

Parameter	Value	Extraction Method	Reference
Recovery	76.1%	Liquid-Liquid Extraction	[1]
Matrix Effect (Ion Suppression)	32.1%	Liquid-Liquid Extraction	[2]
Relative Matrix Effect	Minimal (compensated by internal standard)	Liquid-Liquid Extraction	[2]
Inter- and Intra-day Precision (RSD)	< 9.0%	Liquid-Liquid Extraction	[1]
Accuracy	96.2% - 108.7%	Liquid-Liquid Extraction	[3]
Lower Limit of Quantification (LLOQ)	40 ng/L	Liquid-Liquid Extraction	[1]

Note: The provided data is for Medroxyprogesterone Acetate (MPA) and serves as a reference for the expected performance of **Medroxyprogesterone-d3** extraction.

Experimental Protocol: SPE of Medroxyprogesterone-d3 from Human Plasma

This protocol is intended for the extraction of **Medroxyprogesterone-d3** from 1 mL of human plasma using C18 SPE cartridges.

Materials and Reagents:

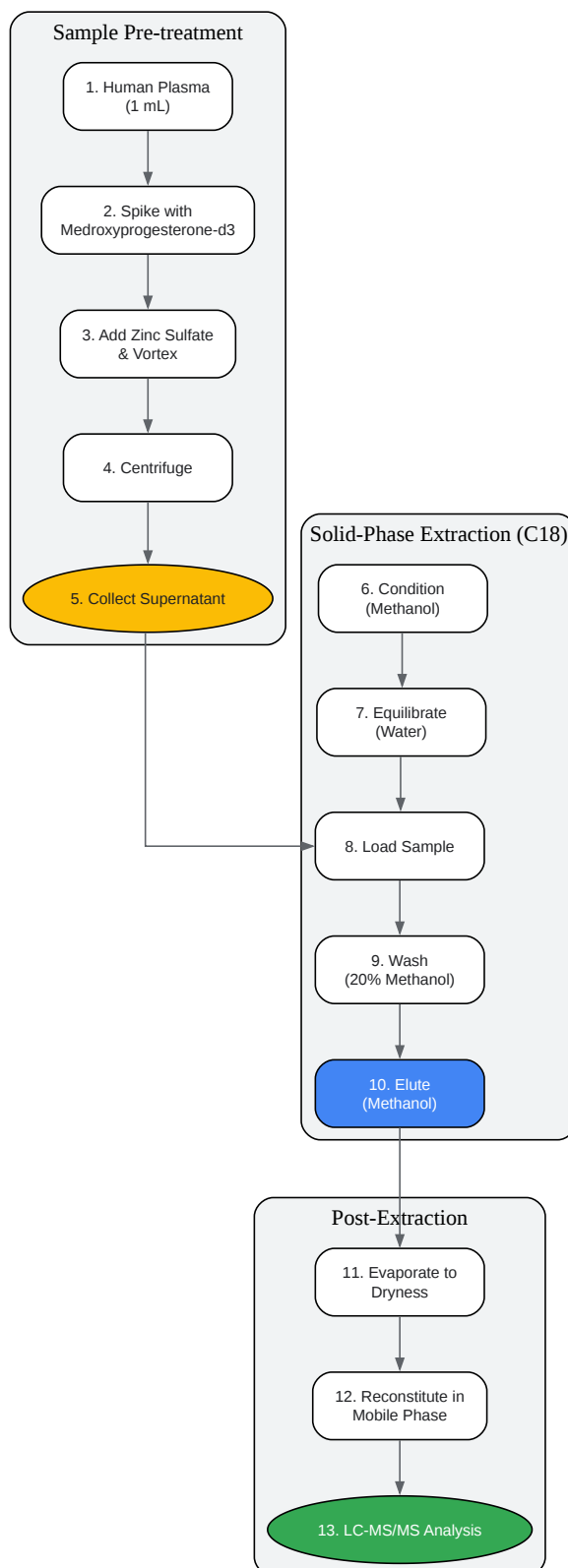
- Human plasma (K2EDTA)
- **Medroxyprogesterone-d3** (Internal Standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (LC-MS grade)
- Zinc Sulfate solution (2% w/v in water)
- C18 SPE Cartridges (e.g., 500 mg, 3 mL)
- SPE Vacuum Manifold
- Centrifuge
- Evaporation system (e.g., nitrogen evaporator)
- Autosampler vials

Procedure:

- Sample Pre-treatment (Protein Precipitation):
 1. Pipette 1.0 mL of human plasma into a centrifuge tube.
 2. Spike the plasma sample with the appropriate concentration of **Medroxyprogesterone-d3** internal standard solution.
 3. Add 1.0 mL of 2% zinc sulfate solution to the plasma sample.
 4. Vortex the mixture for 30 seconds to precipitate proteins.
 5. Centrifuge at 4000 rpm for 10 minutes.
 6. Carefully collect the supernatant for SPE.

- SPE Cartridge Conditioning:
 1. Place the C18 SPE cartridges on the vacuum manifold.
 2. Pass 3 mL of methanol through each cartridge. Do not allow the cartridge to dry.
- SPE Cartridge Equilibration:
 1. Pass 3 mL of LC-MS grade water through each cartridge. Do not allow the cartridge to dry.
- Sample Loading:
 1. Load the supernatant from the pre-treatment step onto the corresponding SPE cartridge.
 2. Apply a gentle vacuum to allow the sample to pass through the sorbent at a flow rate of approximately 1-2 mL/minute.
- Washing:
 1. Wash the cartridge with 3 mL of 20% methanol in water to remove polar interferences.
 2. Apply vacuum until the sorbent is completely dry (approximately 5 minutes).
- Elution:
 1. Place collection tubes inside the vacuum manifold.
 2. Elute the **Medroxyprogesterone-d3** from the cartridge with 2 x 1.5 mL of methanol.
- Evaporation and Reconstitution:
 1. Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 2. Reconstitute the dried residue in 100 µL of the mobile phase used for the LC-MS/MS analysis.
 3. Vortex for 20 seconds to ensure complete dissolution.
 4. Transfer the reconstituted sample to an autosampler vial for analysis.

Experimental Workflow Diagram



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References

- 1. Determination of Medroxyprogesterone Acetate in Human Plasma by LC-MS/MS Spectrometry [journal11.magtechjournal.com]
- 2. Development and Validation of a Multiplexed Assay for the Measurement of Long-Acting Hormonal Contraceptives in Plasma via Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Quantitative determination of medroxyprogesterone acetate in plasma by liquid chromatography/electrospray ion trap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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